

Comprehensive Technical Guide: 7-Iodo-3-methyl-1H-indazole (CAS 1360931-32-3)

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Compound of Interest

Compound Name: 7-Iodo-3-methyl-1H-indazole

Cat. No.: B11853521

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Executive Summary

The indazole ring system is a privileged pharmacophore in modern drug discovery, exhibiting profound utility in the development of kinase inhibitors, anti-infectives, and central nervous system (CNS) therapeutics [4]. Among its functionalized derivatives, **7-Iodo-3-methyl-1H-indazole** (CAS: 1360931-32-3) serves as a highly valuable, yet synthetically challenging, advanced intermediate [1]. The presence of the iodine atom at the C7 position provides a highly reactive handle for transition-metal-catalyzed cross-coupling reactions, enabling late-stage functionalization and the rapid generation of complex active pharmaceutical ingredients (APIs).

This whitepaper provides an in-depth technical analysis of **7-Iodo-3-methyl-1H-indazole**, detailing its physicochemical profile, regioselective synthesis protocols, structural validation workflows, and downstream applications.

Physicochemical Profiling

Understanding the baseline physicochemical properties of **7-Iodo-3-methyl-1H-indazole** is critical for optimizing reaction conditions, solubility parameters, and purification strategies. The

large atomic radius and polarizability of the iodine atom significantly influence the molecule's lipophilicity and melting point compared to its unhalogenated parent compound.

Table 1: Key Physicochemical Properties

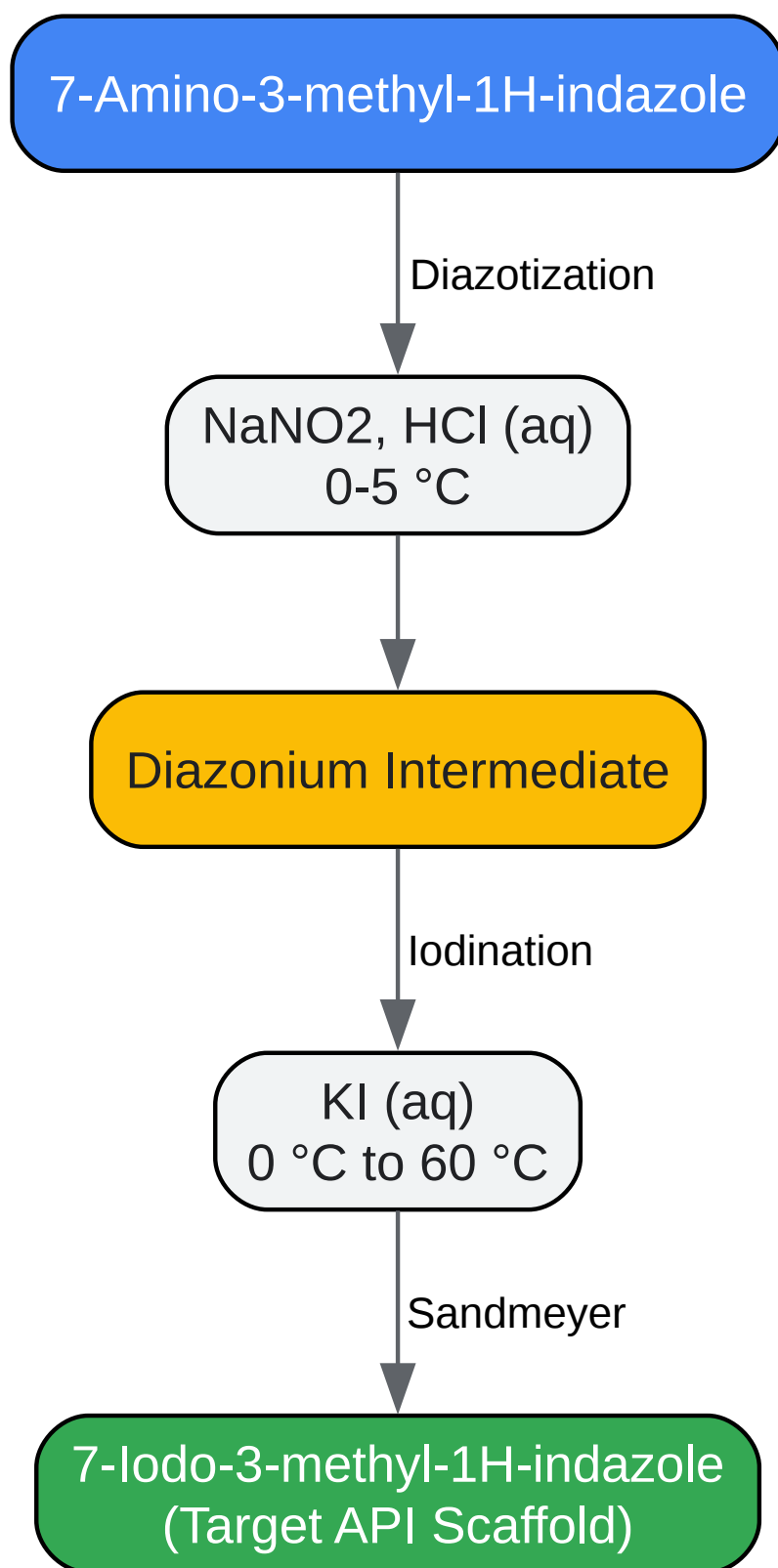
Parameter	Value / Description
IUPAC Name	7-Iodo-3-methyl-1H-indazole
CAS Registry Number	1360931-32-3
Molecular Formula	C ₈ H ₇ IN ₂
Molecular Weight	258.06 g/mol
Isotopic Signature	Monoisotopic mass 257.965 g/mol (Iodine exists as a single stable isotope, ¹²⁷ I)
Appearance	Off-white to pale yellow solid
Solubility Profile	Soluble in DMSO, DMF, Methanol, and Ethyl Acetate; Insoluble in Water
Storage Conditions	2–8 °C, protected from light (to prevent photochemical de-iodination)

Mechanistic Synthesis & Regioselectivity Challenges

The primary challenge in synthesizing halogenated indazoles is regiocontrol [2]. Direct electrophilic iodination of 3-methyl-1H-indazole using iodine (I₂) and a base is notoriously unselective. The electron-rich nature of the indazole core, combined with the directing effects of the N1-H and C3-methyl groups, typically yields a complex mixture of 5-iodo, 4-iodo, and poly-iodinated isomers.

The Causality of the Sandmeyer Approach: To achieve absolute regioselectivity at the C7 position, an indirect synthetic route is required. The most robust and self-validating method is the Sandmeyer reaction, utilizing 7-amino-3-methyl-1H-indazole as the starting material. By converting the C7-amine into a diazonium salt, we create an excellent leaving group (N₂ gas).

Subsequent treatment with potassium iodide (KI) initiates a radical-nucleophilic aromatic substitution (SRN1), exclusively installing the iodine atom at the C7 position without risk of cross-contamination from other regioisomers [2].



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Caption: Regioselective synthesis of **7-Iodo-3-methyl-1H-indazole** via the Sandmeyer reaction.

Experimental Protocol: Regioselective Synthesis

Note: This protocol is a foundational methodology. Reactions involving diazonium salts must be conducted behind a blast shield due to the risk of energetic decomposition.

Step 1: Diazotization

- Suspend 7-amino-3-methyl-1H-indazole (1.0 eq) in a 6M aqueous solution of hydrochloric acid (HCl) or tetrafluoroboric acid (HBF₄).
- Cool the suspension to 0–5 °C using an ice-brine bath. Causality: Strict temperature control is vital. Above 5 °C, the diazonium salt will prematurely degrade into the corresponding 7-hydroxy-3-methyl-1H-indazole (phenol byproduct).
- Add an aqueous solution of sodium nitrite (NaNO₂, 1.1 eq) dropwise over 30 minutes, maintaining the internal temperature below 5 °C. Stir for an additional 45 minutes to ensure complete conversion to the diazonium salt.

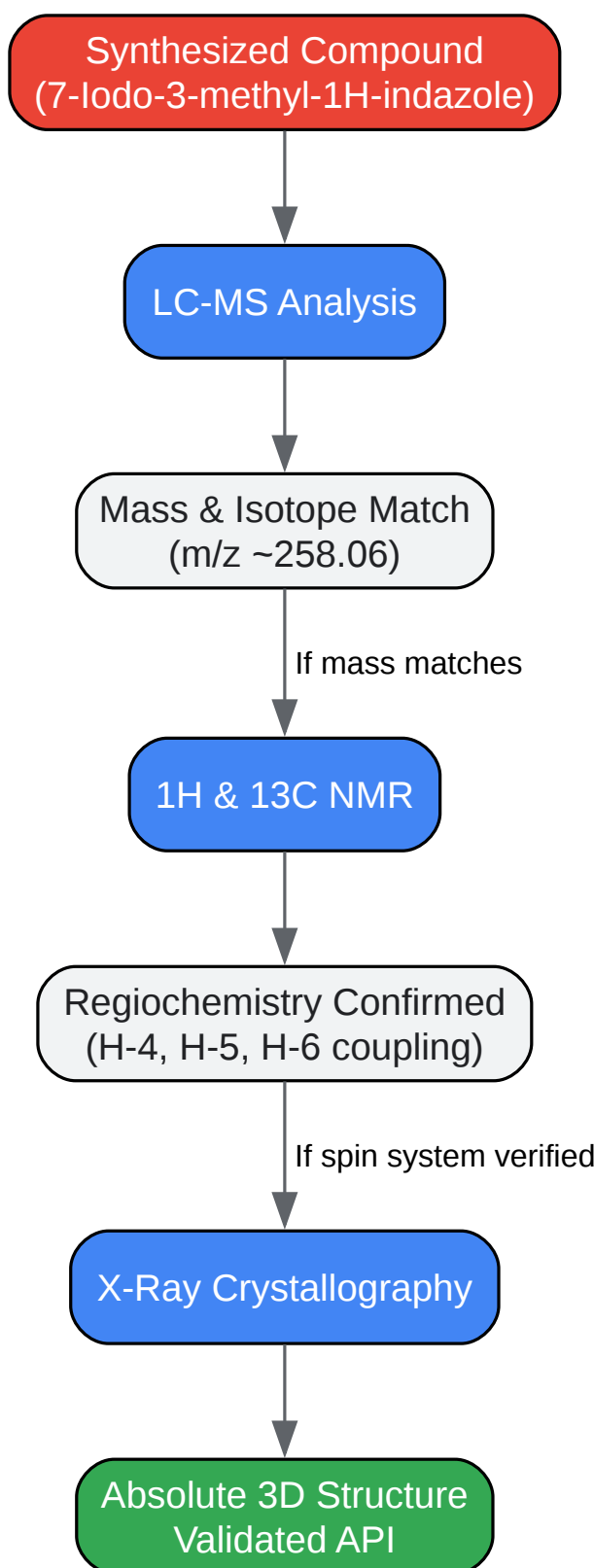
Step 2: Iodination 4. In a separate flask, prepare a concentrated aqueous solution of potassium iodide (KI, 2.5 eq). Cool to 0 °C. 5. Slowly transfer the cold diazonium salt solution into the KI solution. 6. Allow the reaction mixture to gradually warm to room temperature, then gently heat to 60 °C for 2 hours. Causality: Heating provides the activation energy required to drive the nitrogen gas evolution and complete the iodine substitution.

Step 3: Workup and Purification 7. Cool the reaction to room temperature and quench with a saturated aqueous solution of sodium thiosulfate (Na₂S₂O₃). Causality: Sodium thiosulfate reduces any unreacted, highly reactive iodine (I₂) back to water-soluble iodide (I⁻), preventing oxidative side reactions during extraction. 8. Extract the aqueous phase three times with ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure. 9. Purify the crude solid via flash column chromatography (Silica gel, Hexanes/Ethyl Acetate gradient) to yield pure **7-Iodo-3-methyl-1H-indazole**.

Structural Validation & Analytics

Unequivocal structural determination is a cornerstone of drug development [2]. Because indazole isomers possess identical molecular weights, orthogonal analytical techniques must be employed to confirm that the iodine is specifically at the C7 position.

- Liquid Chromatography-Mass Spectrometry (LC-MS): Confirms the molecular weight. Unlike chlorine or bromine, iodine has only one stable isotope (^{127}I). Therefore, the mass spectrum will show a distinct $[\text{M}+\text{H}]^+$ peak at m/z 259.06 without the characteristic $\text{M}+2$ isotopic splitting seen in other halogens.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR is the definitive tool for regiochemical assignment. In **7-Iodo-3-methyl-1H-indazole**, the protons at positions C4, C5, and C6 form a contiguous spin system. The splitting pattern will typically manifest as two doublets (H-4 and H-6) and a triplet or doublet of doublets (H-5), distinguishing it from the 4-iodo or 5-iodo isomers which would exhibit isolated singlets due to disrupted proton coupling [2].
- X-Ray Crystallography: For absolute 3D structural confirmation, growing a single crystal allows for unambiguous mapping of the molecular framework.



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Caption: Orthogonal analytical workflow for the structural validation of functionalized indazoles.

Applications in Drug Discovery & Troubleshooting

The primary application of **7-Iodo-3-methyl-1H-indazole** is as an electrophilic partner in Palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig aminations) [4]. The C-I bond is significantly weaker than C-Br or C-Cl bonds, allowing for oxidative addition to the palladium center under exceptionally mild conditions.

Critical Troubleshooting: The Risk of De-iodination A major pitfall when utilizing aryl iodides is hydrodehalogenation (de-iodination), where the iodine atom is reductively cleaved, reverting the molecule to the 3-methyl-1H-indazole byproduct [3].

- **Causality:** This side reaction is often catalyzed by the palladium source in the presence of basic reducing agents or via photochemical pathways.
- **Prevention:** To mitigate de-iodination, scientists must rigorously degas all solvents (using freeze-pump-thaw cycles or argon sparging), avoid excessive temperatures, and store the starting material in amber vials to prevent light-induced cleavage [3].

References

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- Bollikolla, et al. "Recent Advances in Synthetic Strategies and Biological Properties of Indazole Scaffolds: A Review." National Center for Biotechnology Information (PMC). Available at:[\[Link\]](#)
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